

Essential Guide to the Safe Disposal of 1-Benzofuran-5-carbaldehyde

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Compound of Interest

Compound Name: **1-Benzofuran-5-carbaldehyde**

Cat. No.: **B110962**

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This document provides comprehensive guidance on the proper disposal procedures for **1-Benzofuran-5-carbaldehyde**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is critical for ensuring laboratory safety and environmental protection.

Chemical and Hazard Data

Proper handling and disposal of **1-Benzofuran-5-carbaldehyde** begin with a clear understanding of its physical properties and associated hazards. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C ₉ H ₆ O ₂	[1]
Molecular Weight	146.14 g/mol	[1][2][3]
Appearance	Solid	[2]
Signal Word	Warning	[1][4]
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation	[1][4]
H335: May cause respiratory irritation		[1]
Storage Class	13 - Non-Combustible Solids	[2]
Water Hazard Class	WGK 3 (Germany) - highly hazardous to water	[2]

Personal Protective Equipment (PPE) and Handling

Prior to handling **1-Benzofuran-5-carbaldehyde** for any purpose, including disposal, it is imperative to be equipped with the appropriate Personal Protective Equipment (PPE).

- Eye Protection: Wear chemical safety goggles that conform to European Standard EN166.[1]
- Hand Protection: Use protective gloves.[1]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[1]
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a particle-filtering half mask (EN149:2001).[1]

Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.

[1] Avoid the formation of dust and prevent the chemical from coming into contact with skin, eyes, or clothing.[5]

Step-by-Step Disposal Protocol

The recommended method for the disposal of **1-Benzofuran-5-carbaldehyde** is through a licensed professional waste disposal service. The following steps provide a procedural guide for preparing the chemical waste for collection.

Note: The following is a general guideline. Always consult your institution's Environmental Health and Safety (EHS) department for specific protocols and requirements.

Step 1: Waste Segregation and Collection

- Carefully collect waste **1-Benzofuran-5-carbaldehyde**, including any contaminated materials such as weighing paper or disposable labware.
- Place the waste into a designated, properly labeled, and sealable chemical waste container.
- Ensure the container is made of a material compatible with the chemical.
- Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines.

Step 2: Container Labeling

- Clearly label the waste container with the full chemical name: "Waste **1-Benzofuran-5-carbaldehyde**".
- Include the appropriate hazard symbols (e.g., irritant).
- Indicate the approximate quantity of waste in the container.
- Add the date the waste was first added to the container.

Step 3: Temporary Storage

- Store the sealed waste container in a designated, well-ventilated, and secure chemical waste storage area.
- The storage area should be cool and dry.[\[1\]](#)

- Ensure the storage area is away from incompatible materials.

Step 4: Arrange for Professional Disposal

- Contact your institution's EHS department or a licensed chemical waste disposal company to arrange for pickup and disposal.
- Provide them with the Safety Data Sheet (SDS) for **1-Benzofuran-5-carbaldehyde**.
- Follow their specific instructions for collection and transportation. It is recommended to dispose of the contents/container at an approved waste disposal plant.[4]

Environmental Precautions: It is crucial to prevent this chemical from being released into the environment.[1] Do not dispose of **1-Benzofuran-5-carbaldehyde** down the drain or in regular trash.

Accidental Release Measures

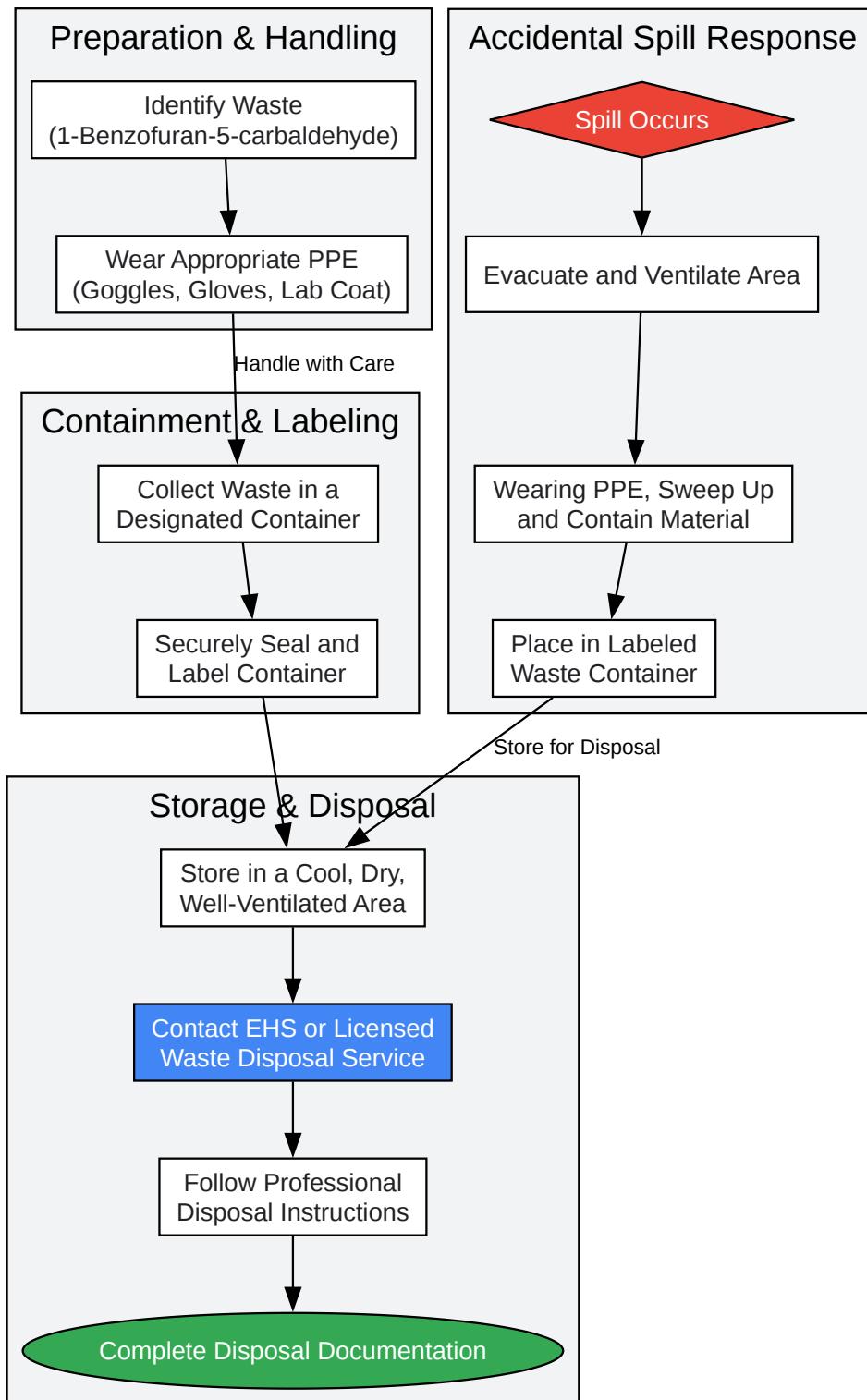
In the event of a spill, follow these procedures:

- **Evacuate:** If the spill is large or in a poorly ventilated area, evacuate personnel from the immediate vicinity.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Wearing appropriate PPE, sweep up the solid material.[1] Avoid generating dust.
- **Collect:** Shovel the spilled material into a suitable, labeled container for disposal.[1]
- **Decontaminate:** Clean the spill area as per your laboratory's standard operating procedures for chemical spills.
- **Dispose:** Treat the collected spilled material and any contaminated cleaning materials as chemical waste and follow the disposal protocol outlined in Section 3.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **1-Benzofuran-5-carbaldehyde**.

Disposal Workflow for 1-Benzofuran-5-carbaldehyde



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Caption: Disposal Workflow for **1-Benzofuran-5-carbaldehyde**.

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